

An In-depth Technical Guide to 4'-Hydroxy-3'-(trifluoromethyl)acetophenone

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4'-Hydroxy-3'-(trifluoromethyl)acetophenone

Cat. No.: B139320

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4'-Hydroxy-3'-(trifluoromethyl)acetophenone**, a fluorinated aromatic ketone of interest in medicinal chemistry and drug discovery. The document details its chemical structure, physicochemical properties, and spectroscopic data. A plausible synthetic route via the Fries rearrangement is presented with a detailed experimental protocol. Furthermore, based on structure-activity relationships of analogous compounds, this guide explores potential biological activities, including anti-inflammatory and cytotoxic effects, and proposes key signaling pathways, such as NF-κB and MAPK, that may be modulated by this compound. This document is intended to serve as a foundational resource for researchers investigating the therapeutic potential of **4'-Hydroxy-3'-(trifluoromethyl)acetophenone**.

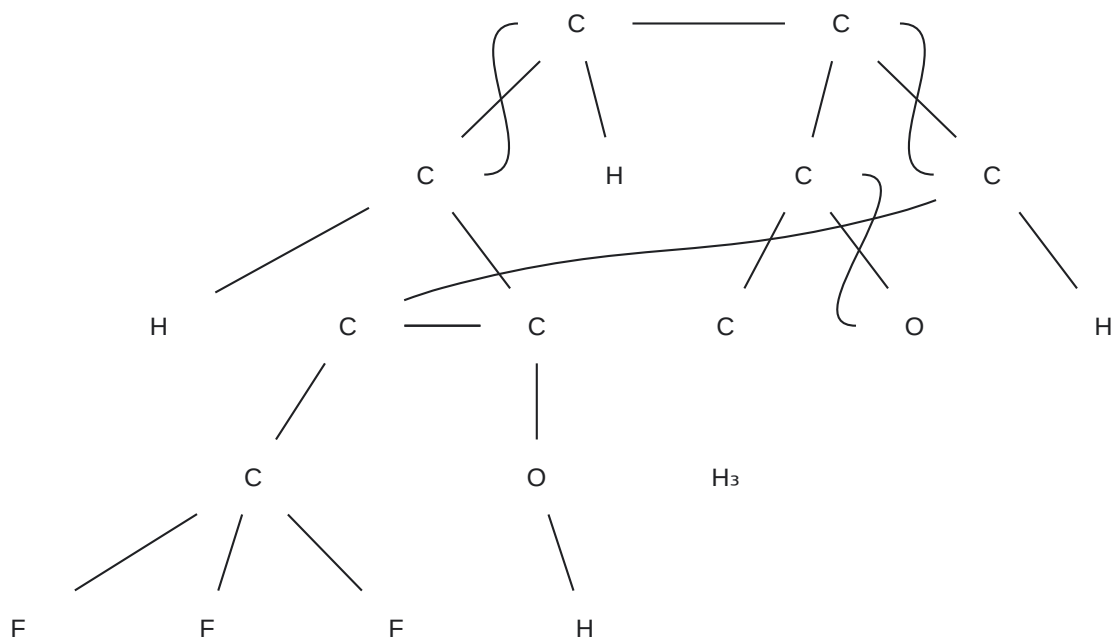
Chemical Structure and Identification

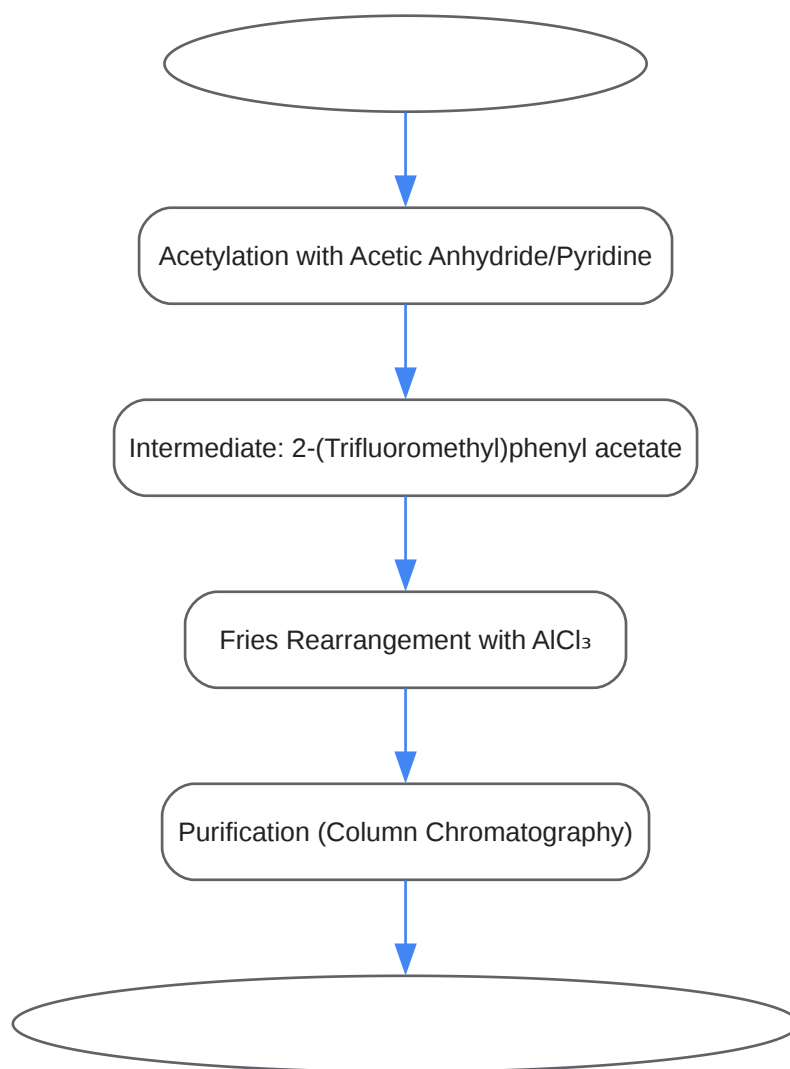
4'-Hydroxy-3'-(trifluoromethyl)acetophenone is a substituted acetophenone featuring a hydroxyl group at the 4'-position and a trifluoromethyl group at the 3'-position of the phenyl ring.

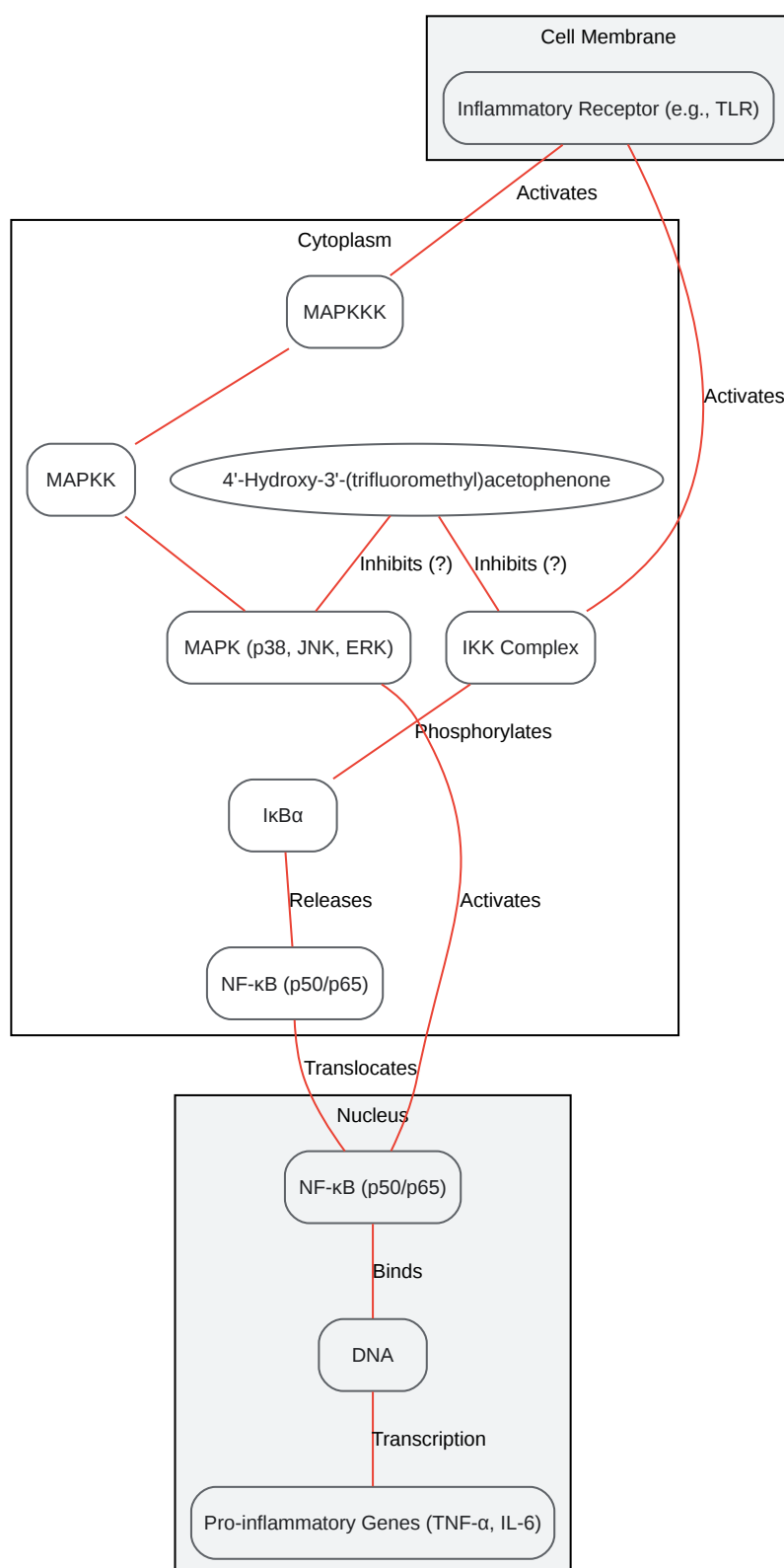
Systematic Name: 1-[4-hydroxy-3-(trifluoromethyl)phenyl]ethan-1-one[1] Synonyms: 5-Acetyl-2-hydroxybenzotrifluoride CAS Number: 149105-11-3[1] Molecular Formula: C₉H₇F₃O₂[1]

Molecular Weight: 204.15 g/mol [2]

4'-Hydroxy-3'-(trifluoromethyl)acetophenone







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. H31691.03 [thermofisher.com]
- 2. Synthesis and Evaluation of Anti-inflammatory N-Substituted 3,5-Bis(2-(trifluoromethyl)benzylidene)piperidin-4-ones - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4'-Hydroxy-3'-(trifluoromethyl)acetophenone]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b139320#4-hydroxy-3-trifluoromethyl-acetophenone-structural-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

